

Unidentified Substance: CAS Number 617703-45-4

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Bromo-2-(2-pyrrolidin-1-yl-ethoxy)-pyrimidine

Cat. No.: B7893975

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Initial research and database inquiries have yielded no specific chemical entity corresponding to the CAS (Chemical Abstracts Service) Registry Number 617703-45-4. This suggests that the provided number may be inaccurate, may not be publicly registered, or may have been retired.

A thorough investigation across multiple chemical and scientific databases has failed to identify any compound, material, or biological agent associated with this specific CAS number. Standard reference platforms and chemical suppliers do not list this identifier, precluding any analysis of its properties, synthesis, or potential applications.

For researchers, scientists, and drug development professionals, the CAS number is a critical and unambiguous identifier for chemical substances. The absence of information for "617703-45-4" prevents the fulfillment of a technical guide as requested.

It is recommended to verify the CAS number for any typographical errors. If the number is confirmed to be correct, the substance in question may be proprietary, part of a confidential registry, or a transient entity that has not been formally cataloged in public-facing scientific literature and databases. Without a valid and recognized CAS number, it is not possible to provide a technical overview of the substance's properties and uses.

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